

Sodium stannate trihydrate molecular formula and weight

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Compound of Interest

Compound Name: Sodium stannate trihydrate

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An In-Depth Technical Guide to Sodium Stannate Trihydrate

This guide provides comprehensive information on the chemical properties, synthesis applications, and experimental protocols involving **sodium stannate trihydrate**, tailored for researchers, scientists, and drug development professionals.

Core Properties of Sodium Stannate Trihydrate

Sodium stannate trihydrate is an inorganic compound that serves as a key reagent and precursor in various chemical and material science applications. It is a colorless salt that is formed when metallic tin or tin(IV) oxide is dissolved in sodium hydroxide[1].

Quantitative Data Summary

The fundamental molecular and physical properties of **sodium stannate trihydrate** are summarized in the table below. There are slight variations in the reported molecular weight in the literature, which are noted.

Property	Value	Citations
Molecular Formula	$\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$ or $\text{H}_6\text{Na}_2\text{O}_6\text{Sn}$	[2][3][4][5][6]
Molecular Weight	266.73 g/mol	[2][4][5][6]
166.71 g/mol	[3]	
CAS Number	12209-98-2	[3][4][5]
Appearance	White crystalline powder	[3]
Solubility	Soluble in water; Insoluble in ethanol and acetone	[6][7]
Melting Point	140°C (decomposes)	[6][7]

Experimental Protocols

Sodium stannate trihydrate is frequently used in the synthesis of tin-based nanomaterials. Below is a detailed methodology for the synthesis of tin oxide (SnO_2)-coated gold (Au) nanoparticles, a process relevant to fields such as catalysis and diagnostics.

Synthesis of SnO_2 -Coated Gold Nanoparticles

This protocol describes a two-step process: the synthesis of citrate-stabilized gold nanoparticles, followed by their encapsulation with a tin oxide shell using **sodium stannate trihydrate**.

Materials:

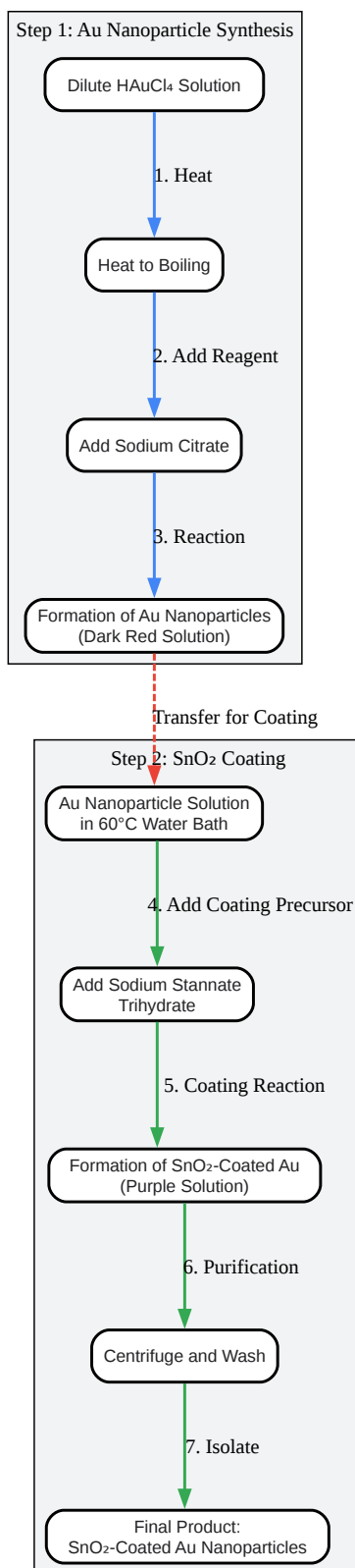
- 1% HAuCl_4 solution
- 1.0 wt% Sodium citrate solution
- **Sodium stannate trihydrate** ($\text{Na}_2\text{SnO}_3 \cdot 3\text{H}_2\text{O}$), 40 mM solution
- Deionized water (H_2O)

Procedure:

- Synthesis of Citrate-Stabilized Au Nanoparticles:
 - In a 250 mL beaker, dilute 0.5 mL of 1% H₂AuCl₄ solution with H₂O to a total volume of 150 mL.
 - Heat the solution to boiling while stirring.
 - Quickly add 10 mL of a 1.0 wt% sodium citrate solution to the boiling H₂AuCl₄ solution.
 - Observe the color change from light yellow to dark red, which indicates the formation of gold nanoparticles. This process may take up to an hour.
- Coating Au Nanoparticles with SnO₂:
 - Place a 150 mL aliquot of the prepared citrate-stabilized gold nanoparticle solution into a warm water bath set to 60°C and stir vigorously.
 - Rapidly add 5.0 mL of a 40 mM **sodium stannate trihydrate** solution. A purple colloidal solution will form, indicating the coating of gold nanoparticles with SnO₂[7].
 - Collect the colloidal particles by centrifugation at 7000 rpm for 20 minutes.
 - Wash the collected particles with deionized water to remove unreacted species and impurities.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of SnO₂-coated gold nanoparticles.



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Caption: Workflow for synthesizing SnO₂-coated gold nanoparticles.

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